

Research applications of 5-lipoxygenase inhibitors

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Compound of Interest

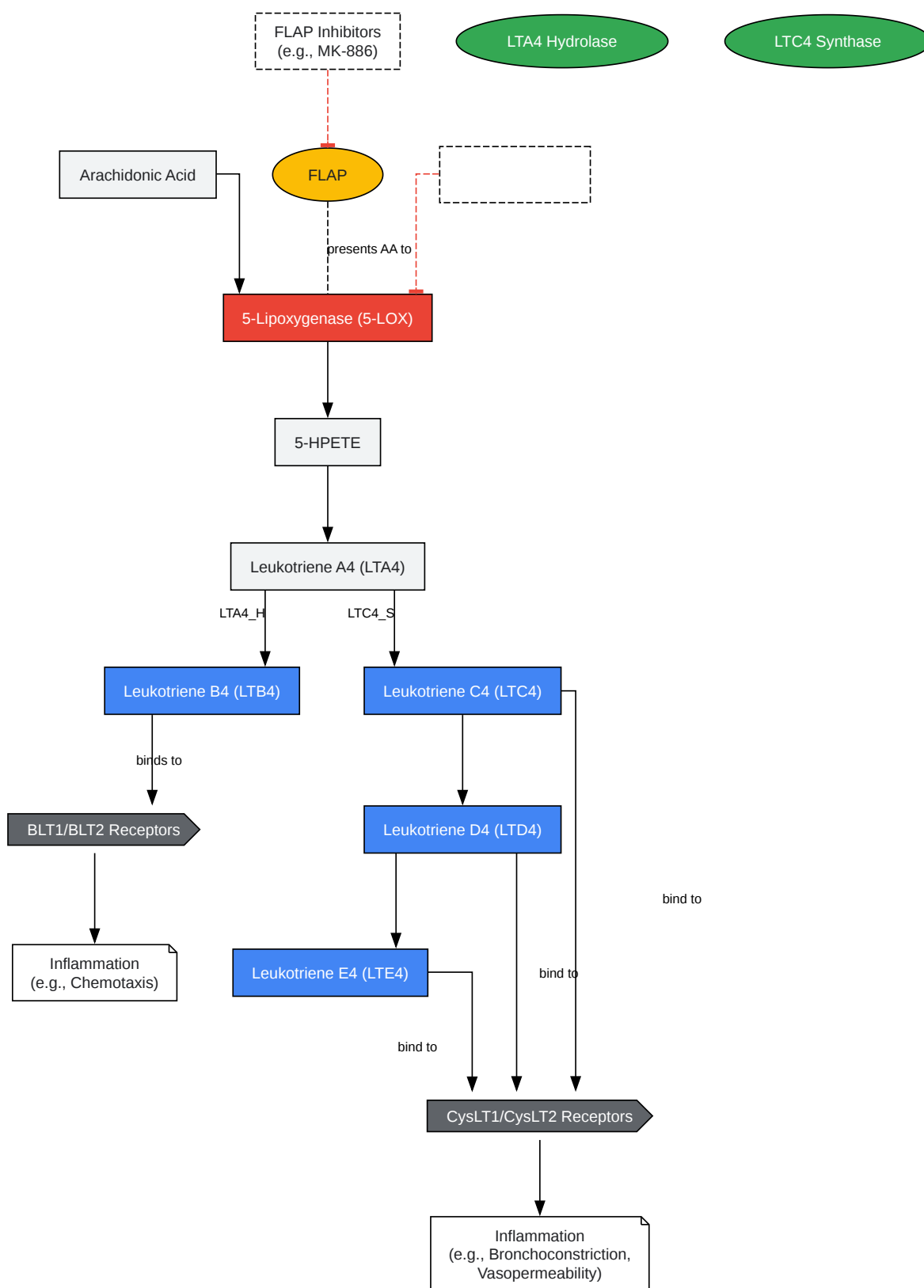
Compound Name: CBS-1114 hydrochloride

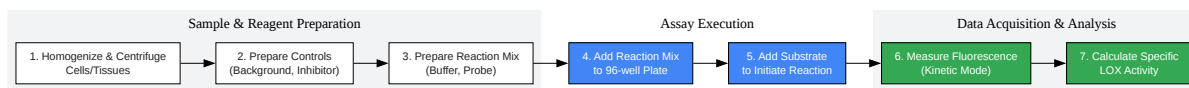
Cat. No.: B6619486

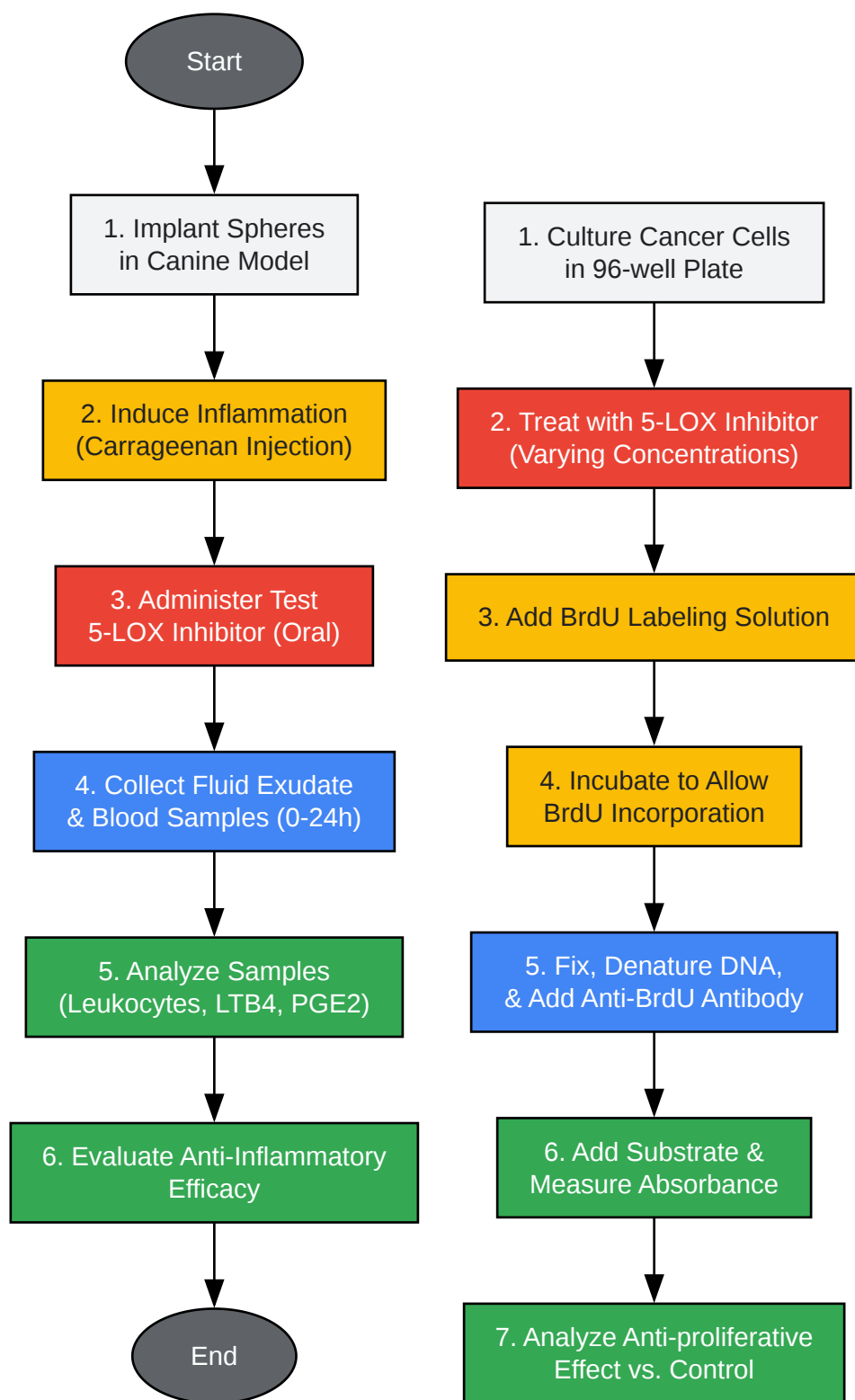
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The 5-Lipoxygenase Signaling Pathway

The 5-LOX pathway is initiated by cellular stimuli that lead to the release of arachidonic acid from the nuclear membrane phospholipids by cytosolic phospholipase A2. The 5-LOX-activating protein (FLAP) facilitates the transfer of arachidonic acid to 5-LOX.^{[9][10]} The enzyme then converts arachidonic acid into the unstable intermediate, 5-hydroperoxyeicosatetraenoic acid (5-HPETE), which is subsequently transformed into leukotriene A4 (LTA4). LTA4 serves as a crucial branching point, being either hydrolyzed by LTA4 hydrolase to form leukotriene B4 (LTB4) or conjugated with glutathione by LTC4 synthase to produce the cysteinyl leukotrienes (LTC4, LTD4, and LTE4).^{[11][12]} These leukotrienes exert their biological effects by binding to specific G-protein-coupled receptors on target cells.^{[10][11]}







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